Protocol for the Dissolution and Use of AA92593 in DMSO

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Compound of Interest

Compound Name:	*AA92593*
Cat. No.:	*B1663394*

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Application Note

AA92593 is a potent and selective antagonist of melanopsin (OPN4), a photopigment found in intrinsically photosensitive retinal ganglion cells (ipRGCs).[1][2][3] As a competitive antagonist, **AA92593** vies with retinal for the binding pocket of melanopsin, thereby inhibiting downstream signaling pathways.[1][4][5] This inhibition has been demonstrated to suppress the activation of Gq, Gs, and Gi proteins mediated by melanopsin.[4][5] Due to its specific mechanism of action, **AA92593** is a valuable tool for researchers investigating melanopsin-mediated physiological processes, including circadian rhythm regulation, pupillary light reflex, and sleep.[1]

This document provides a detailed protocol for the proper dissolution of **AA92593** in dimethyl sulfoxide (DMSO) for use in various in vitro and in vivo experimental settings. Adherence to this protocol will help ensure the compound's stability, solubility, and optimal performance in your research.

Quantitative Data Summary

The following table summarizes the key quantitative data for **AA92593**:

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Property	Value	Source(s)
Molecular Weight	269.36 g/mol	[2]
Solubility in DMSO	10 mg/mL, 100 mg/mL (with sonication)	[2][6]
IC_{50} (CHOOpn4 cells)	665 nM	[1][2][6]
IC_{50} (human melanopsin)	1.05 ± 0.28 μM	[4]
IC_{50} (mouse melanopsin)	2.98 ± 0.58 μM	[4]
Storage (Powder)	-20°C for up to 3 years	[2]
Storage (in DMSO)	-80°C for 6 months; -20°C for 1 month	[2]

Experimental Protocols

Materials

- **AA92593** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or sonicator (optional)
- Pipettes and sterile filter tips

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AA92593** in DMSO. This concentration is a common starting point for further dilutions for cell-based assays and other experiments.

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- Pre-warm **AA92593**: Allow the vial of **AA92593** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **AA92593** needed:
  - Mass (mg) = 10 mmol/L * 1 mL * (1 L / 1000 mL) * 269.36 g/mol * (1000 mg / 1 g) = 2.6936 mg
- Weigh the compound: Carefully weigh out the calculated amount of **AA92593** powder and transfer it to a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the tube. For 2.6936 mg of **AA92593**, add 1 mL of DMSO.
- Dissolution:
  - Vortex the solution vigorously for 1-2 minutes.
  - Visually inspect the solution for any undissolved particles.
  - If particles remain, gentle warming in a 37°C water bath for 5-10 minutes or brief sonication can aid in complete dissolution.[2] Note: Avoid excessive heating, as it may degrade the compound.
- Sterilization (Optional): If required for your specific application (e.g., cell culture), the DMSO stock solution can be sterilized by filtering it through a 0.22 µm syringe filter that is compatible with DMSO.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2]

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Cell-Based Assay Protocol Example (Calcium Flux Assay)

This protocol provides a general workflow for using the **AA92593** DMSO stock solution in a cell-based calcium flux assay using CHO cells expressing melanopsin (CHOOpn4).[7]

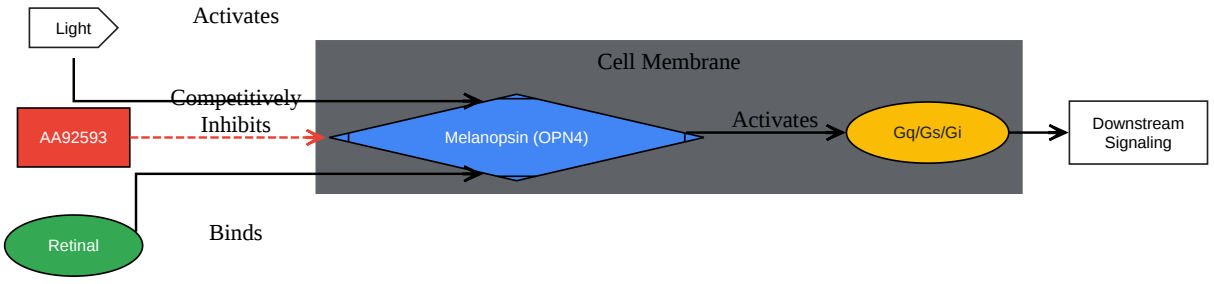
- Cell Preparation: Plate CHOOpn4 cells in a 96-well plate at an appropriate density and allow them to adhere overnight.
- Preparation of Working Solutions:
  - Thaw an aliquot of the 10 mM **AA92593** DMSO stock solution.
  - Prepare serial dilutions of **AA92593** in a suitable assay buffer (e.g., Hanks' Balanced Salt Solution - HBSS) to achieve the desired final concentrations for the dose-response curve. Ensure the final DMSO concentration in all wells is consistent and low (typically ≤ 0.5%) to avoid solvent-induced cytotoxicity.
- Compound Incubation:
  - Remove the culture medium from the cells.
  - Add the prepared working solutions of **AA92593** to the respective wells. Include a vehicle control (buffer with the same final DMSO concentration).
  - Incubate the plate at room temperature for a specified period (e.g., 1 hour) to allow the compound to interact with the cells.[8]
- Calcium Indicator Loading: Load the cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) according to the manufacturer's instructions.
- Measurement of Calcium Flux:
  - Use a fluorescence plate reader to measure the baseline fluorescence.
  - Stimulate the cells with light to activate melanopsin.

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- Record the changes in fluorescence over time to measure the intracellular calcium concentration.

- Data Analysis:
  - Determine the peak fluorescence intensity for each concentration of **AA92593**.
  - Normalize the data to the vehicle control.
  - Plot the normalized response against the log of the **AA92593** concentration and fit the data to a dose-response curve to determine the IC_{50} value.

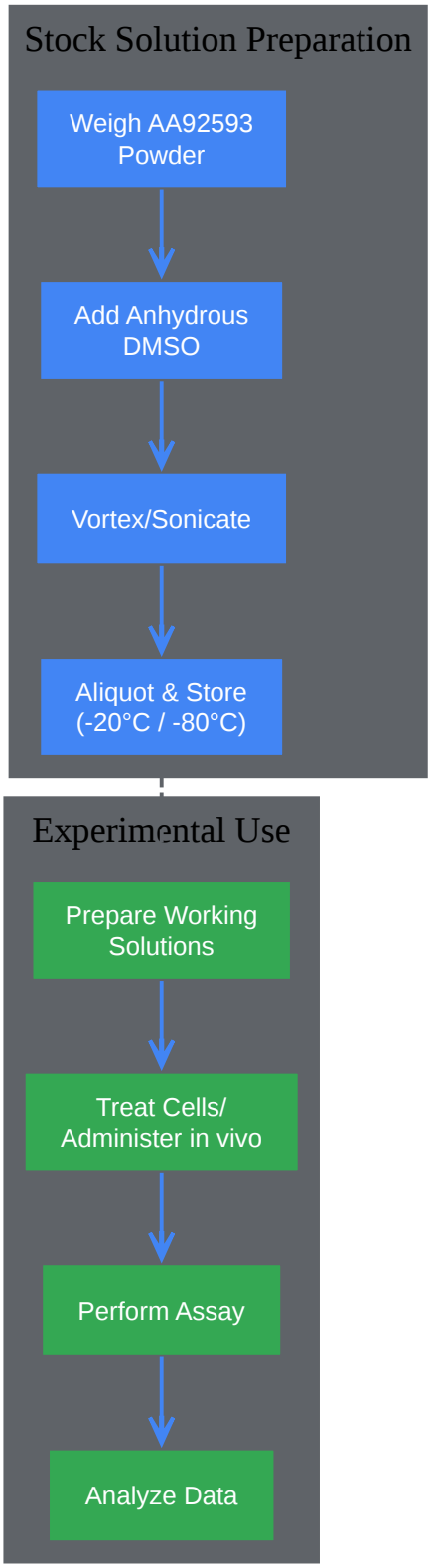
Visualizations



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Caption: Competitive inhibition of the Melanopsin signaling pathway by **AA92593**.

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Caption: General workflow for preparing and using **AA92593** in experiments.

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